

Personal protective equipment for handling (S)-chroman-4-amine

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Compound of Interest

Compound Name: (S)-chroman-4-amine

Cat. No.: B071886

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Essential Safety and Handling Guide for (S)-Chroman-4-amine

This guide provides crucial safety and logistical information for the handling and disposal of **(S)-chroman-4-amine**, tailored for laboratory and drug development professionals. Adherence to these procedures is vital for ensuring personal safety and regulatory compliance.

Hazard Identification and Classification

(S)-Chroman-4-amine hydrochloride is classified as a hazardous substance. The following table summarizes its GHS classification.[\[1\]](#)[\[2\]](#)

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation

Signal Word: Warning[\[2\]](#)[\[3\]](#)

Pictogram:



Personal Protective Equipment (PPE)

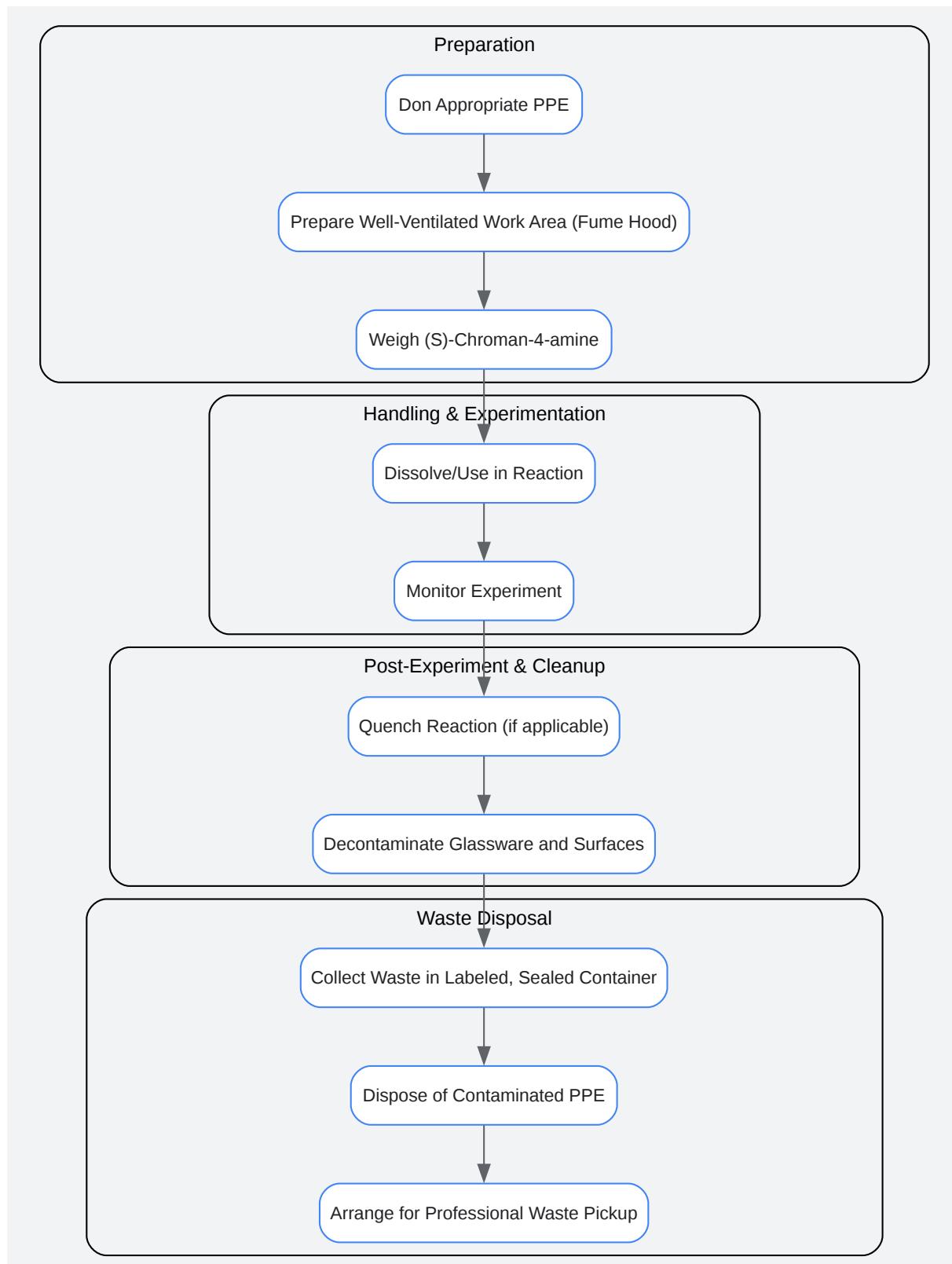
The following personal protective equipment is mandatory when handling **(S)-chroman-4-amine**.[\[1\]](#)

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or a face shield. Use equipment tested and approved under government standards such as NIOSH (US) or EN 166 (EU). [1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact. A complete suit protecting against chemicals should be worn. [1]
Respiratory Protection	For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU). [1]

Operational and Disposal Plans

A systematic approach to handling and disposal is essential to minimize risks.

Experimental Workflow:

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Caption: Workflow for Handling **(S)-Chroman-4-amine**.

Handling Procedures:

- Ventilation: Always handle **(S)-chroman-4-amine** in a well-ventilated area, preferably within a chemical fume hood.[1]
- Avoid Contact: Take all necessary precautions to avoid contact with skin and eyes.[1] Prevent the formation of dust and aerosols.[1]
- Hygiene: Practice good industrial hygiene. Wash hands thoroughly before breaks and at the end of the workday.[1] Do not eat, drink, or smoke in the work area.[4]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. The recommended storage temperature is 2-8°C under an inert atmosphere.[1][3]

First Aid Measures:

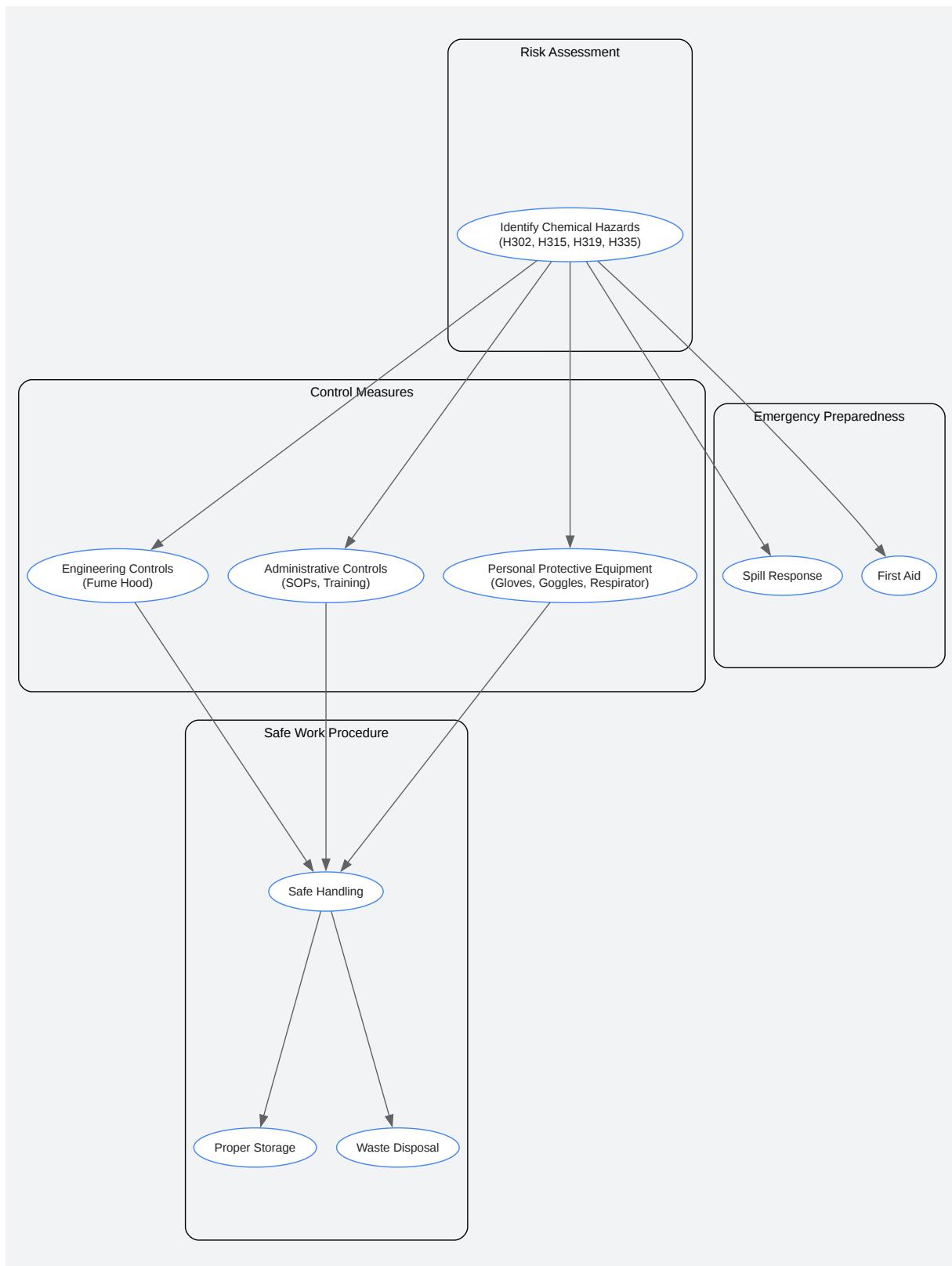
Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[1]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a physician.[1]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[1]

Spill and Disposal Procedures:

- Spill Containment: In case of a spill, evacuate personnel to a safe area.[1] Wear appropriate PPE.[1] Avoid breathing dust.[1] Pick up and arrange disposal without creating dust.[1] Sweep up and shovel.[1]

- Waste Disposal: Dispose of **(S)-chroman-4-amine** and any contaminated materials through a licensed professional waste disposal service.[\[1\]](#) Keep in suitable, closed containers for disposal.[\[1\]](#) Do not allow the product to enter drains.[\[1\]](#)
- Contaminated Packaging: Dispose of contaminated packaging as unused product.[\[1\]](#)

Logical Relationship for Safe Handling:

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Caption: Hierarchy of Controls for **(S)-Chroman-4-amine**.

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